Introduction: The Quinolin-4-ol Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name:	*6-Chloro-8-methoxy-2-methylquinolin-4-ol*
CAS No.:	*1206-97-9*
Cat. No.:	*B600028*

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Heterocyclic compounds are the bedrock of medicinal chemistry, with nitrogen-containing systems being particularly prominent in a vast array of therapeutic agents.[1] Among these, the quinoline scaffold is a "privileged structure," recognized for its ability to interact with a multitude of biological targets.[2] This versatility has led to the development of quinoline-based drugs for treating malaria, cancer, and various infections.[3][4] The quinolin-4-one (and its tautomer, quinolin-4-ol) moiety is a key pharmacophore within this class, known to exhibit a wide spectrum of biological activities.[5][6]

This technical guide focuses on a specific, substituted member of this family: **6-Chloro-8-methoxy-2-methylquinolin-4-ol**. We will delve into its synthesis, explore its chemical reactivity as a platform for further derivatization, and, by examining structurally related analogs, infer its potential biological activities and mechanisms of action. This document is intended for researchers, medicinal chemists, and drug development professionals seeking a comprehensive understanding of this promising molecular scaffold.

Physicochemical and Structural Properties

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6-Chloro-8-methoxy-2-methylquinolin-4-ol is a solid organic compound whose core structure is a quinoline ring substituted at positions 2, 4, 6, and 8.[7] The 4-hydroxy group allows it to exist in tautomeric equilibrium with its keto form, 6-chloro-8-methoxy-2-methylquinolin-4(1H)-one. While the hydroxy (enol) form is often depicted, the quinolone (keto) form is generally believed to predominate in the solid state.[8]

Property	Value	Source
CAS Number	1206-97-9	[7][9]
Molecular Formula	$C_{11}H_{10}ClNO_2$	[7][9]
Molecular Weight	223.66 g/mol	[7][9]
Physical Form	Solid	[7]
Purity	≥98%	[7][10]
InChI Key	WWVIOEOKNNMNRN-UHFFFAOYSA-N	[7]
Storage	2-8°C, stored under nitrogen	

Synthesis of the Quinolin-4-ol Core

The construction of the quinolin-4-ol ring system is a classic endeavor in heterocyclic chemistry. Two primary named reactions provide robust and versatile pathways: the Conrad-Limpach synthesis and the Gould-Jacobs reaction.

- Conrad-Limpach Synthesis: This method involves the condensation of an aniline with a β-ketoester.[8][11] The reaction conditions can be tuned to favor the formation of either the 4-hydroxyquinoline (kinetic product, favored at lower temperatures) or the isomeric 2-hydroxyquinoline (thermodynamic product, favored at higher temperatures).[12] The reaction proceeds via a β-aminoacrylate intermediate which undergoes thermal cyclization.[11]

- Gould-Jacobs Reaction: This approach utilizes the reaction of an aniline with an alkoxymethylenemalonate ester, such as diethyl ethoxymethylenemalonate (DEEM).[1][13] The sequence involves an initial condensation followed by a high-temperature 6-electron

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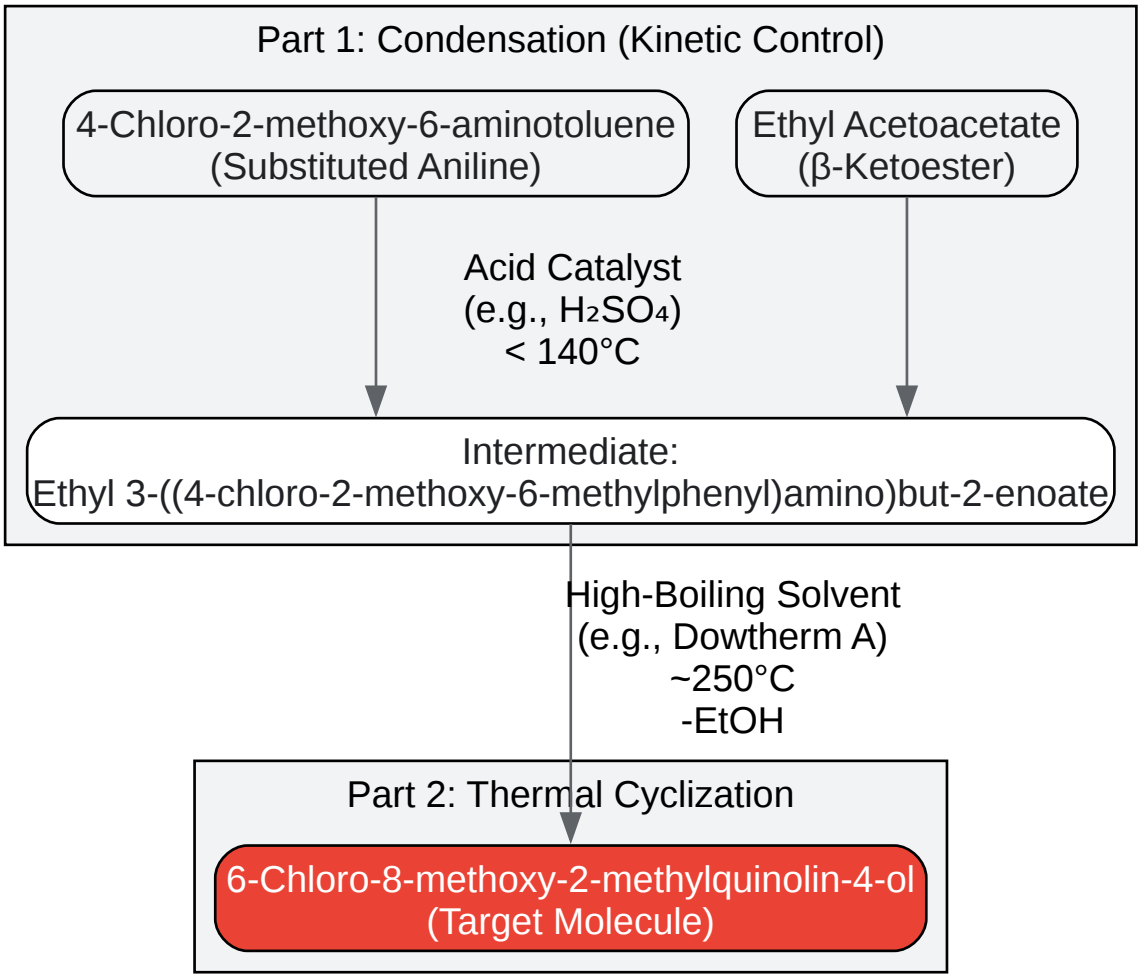
electrocyclization.[13] Subsequent hydrolysis of the resulting ester and decarboxylation yields the final 4-hydroxyquinoline.[1][14]

For the specific synthesis of **6-Chloro-8-methoxy-2-methylquinolin-4-ol**, the Conrad-Limpach synthesis is the more direct route, utilizing a substituted aniline and ethyl acetoacetate.

Workflow for the Synthesis of 6-Chloro-8-methoxy-2-methylquinolin-4-ol



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Caption: Conrad-Limpach synthesis of the target molecule.

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Experimental Protocol: Synthesis via Conrad-Limpach Reaction

This protocol describes the synthesis starting from a hypothetical, appropriately substituted aniline, 4-chloro-2-methoxy-6-aminotoluene, based on the principles of the Conrad-Limpach reaction. The choice of a high-boiling inert solvent is critical for achieving the high temperatures required for the cyclization step.[12]

Step 1: Condensation to form the β-Aminoacrylate Intermediate

- In a round-bottom flask equipped with a magnetic stirrer, combine the substituted aniline (1.0 eq) and ethyl acetoacetate (1.1 eq).
- Add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid, 1-2 drops).
- Stir the mixture at a controlled temperature, typically between room temperature and 130°C, for 1-3 hours. The goal is to favor the kinetically controlled formation of the enamine intermediate.[12]
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting aniline is consumed.
- Remove the formed ethanol and excess ethyl acetoacetate under reduced pressure.

Step 2: Thermal Cyclization to **6-Chloro-8-methoxy-2-methylquinolin-4-ol**

- To the crude intermediate from Step 1, add a high-boiling inert solvent such as Dowtherm A or mineral oil. The solvent facilitates uniform heat transfer to the required ~250°C.[12]
- Heat the mixture in a heating mantle equipped with a temperature controller to 250-260°C.
- Maintain this temperature for 30-60 minutes. The cyclization involves an electrocyclic ring-closing mechanism, which is the rate-determining step and requires significant thermal energy.[12]
- Allow the reaction mixture to cool to below 100°C.

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- Add a non-polar solvent like toluene or hexanes to dilute the mixture and precipitate the product.
- Collect the solid product by vacuum filtration.
- Wash the collected solid thoroughly with the non-polar solvent to remove the high-boiling reaction solvent.
- Dry the product under vacuum to yield crude **6-Chloro-8-methoxy-2-methylquinolin-4-ol**. Further purification can be achieved by recrystallization from a suitable solvent like ethanol or DMF.

Chemical Reactivity and Derivatization

The synthetic utility of **6-Chloro-8-methoxy-2-methylquinolin-4-ol** lies in its potential as a scaffold for further chemical modification. The 4-hydroxyl group is the primary site of reactivity. A crucial transformation in quinoline chemistry is the conversion of the 4-hydroxyl group into a 4-chloro group, which is an excellent leaving group for nucleophilic aromatic substitution (S_nAr) reactions.[15] This opens the door to a vast library of 4-substituted quinoline derivatives.

Experimental Protocol: Chlorination to 4,6-Dichloro-8-methoxy-2-methylquinoline

This reaction is typically performed using a strong chlorinating agent like phosphorus oxychloride ($POCl_3$).

- In a fume hood, place **6-Chloro-8-methoxy-2-methylquinolin-4-ol** (1.0 eq) in a round-bottom flask equipped with a reflux condenser.
- Carefully add an excess of phosphorus oxychloride ($POCl_3$, 5-10 eq). A catalytic amount of N,N-dimethylformamide (DMF) can be added to facilitate the reaction.[16]
- Heat the mixture to reflux (approx. 110°C) for 2-4 hours. Monitor the reaction by TLC until the starting material is consumed.
- After completion, allow the mixture to cool to room temperature.

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- Slowly and carefully pour the cooled reaction mixture onto crushed ice with vigorous stirring. This is a highly exothermic process and must be done with caution.
- Neutralize the acidic aqueous solution by the slow addition of a base, such as a cold saturated sodium bicarbonate solution or aqueous ammonia, until the pH is alkaline.
- The product will precipitate as a solid. Collect the precipitate by vacuum filtration.
- Wash the solid with cold water and dry it thoroughly to yield 4,6-dichloro-8-methoxy-2-methylquinoline.

Inferred Biological Activities and Potential Mechanisms of Action

While specific biological data for **6-Chloro-8-methoxy-2-methylquinolin-4-ol** is not extensively reported, the quinolin-4-one scaffold is a well-established pharmacophore in oncology and infectious disease research.[2][6] By analyzing structurally similar compounds, we can infer its likely biological profile and guide future screening efforts.

Anticancer Potential

Quinoline derivatives exert their anticancer effects through various mechanisms, often involving the inhibition of critical cellular signaling pathways.[6] A prominent target is the PI3K/AKT/mTOR pathway, which is a central regulator of cell growth, proliferation, and survival, and is frequently dysregulated in cancer.[17][18] Several quinoline and quinazoline derivatives have been identified as potent inhibitors of this pathway.[17]

Other reported anticancer mechanisms for quinolin-4-ones include:

- Inhibition of Receptor Tyrosine Kinases (RTKs): Such as the Epidermal Growth Factor Receptor (EGFR), which is crucial for cell proliferation.[6]
- DNA Intercalation and Topoisomerase Inhibition: Leading to DNA damage and the induction of apoptosis.[6]
- Induction of Apoptosis: Triggering programmed cell death through caspase activation.[6]

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- Cell Cycle Arrest: Disrupting the normal progression of the cell cycle.[6]

Analog / Related Compound	Biological Activity / Target	Source
2-Phenylquinolin-4-one	Antiproliferative, tubulin polymerization inhibitor	[3]
7-Chloroquinolin-4-one derivatives	Antiproliferative against various human tumor cell lines	[3]
Fluoroquinolin-4-ones	Inhibition of bacterial DNA gyrase and topoisomerase IV	[3]
Neocryptolepine Analog (Indoloquinoline)	Cytotoxic in colorectal cancer cells via PI3K/AKT/mTOR modulation	[18]
Quinoline-3-carboxamides	Potential for treating autoimmune diseases	[2]

Hypothetical Signaling Pathway Involvement

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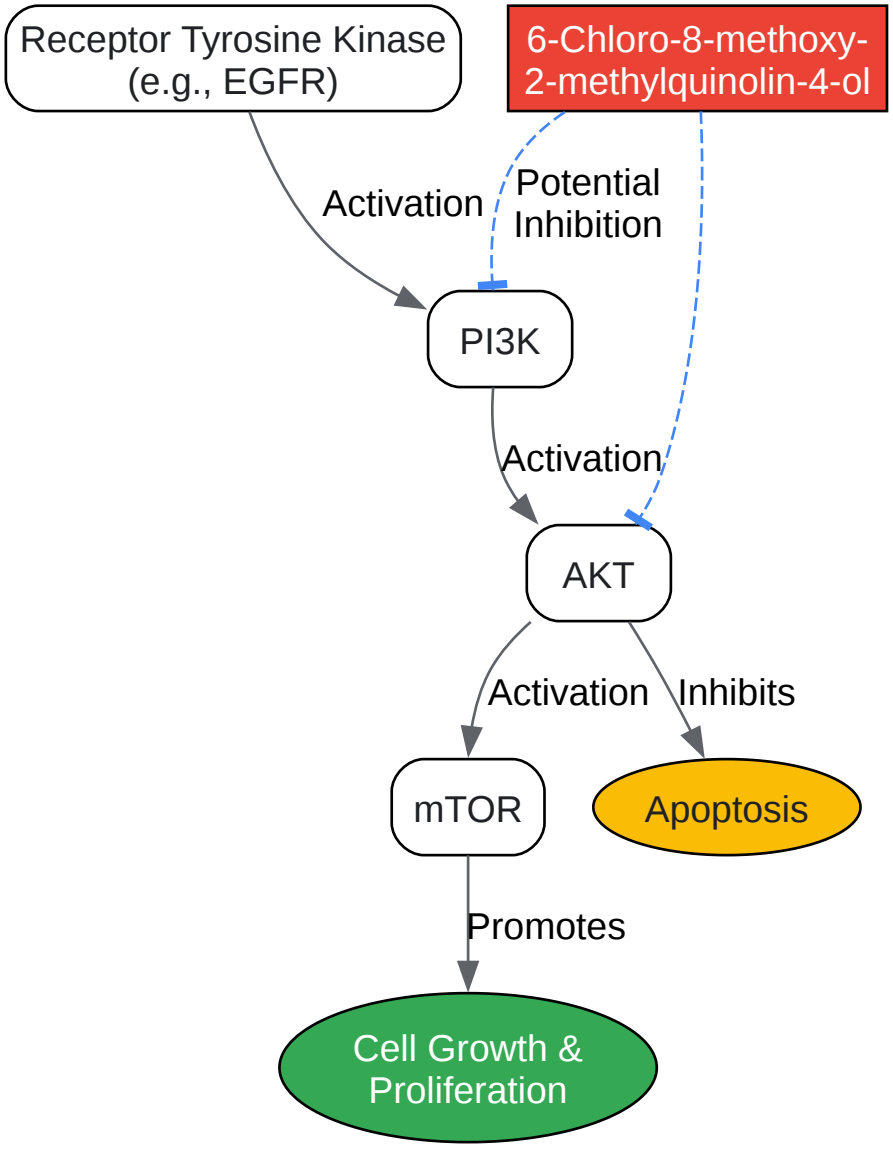

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Caption: Potential inhibition of the PI3K/AKT/mTOR pathway.

Future Research Directions

6-Chloro-8-methoxy-2-methylquinolin-4-ol represents a promising starting point for drug discovery programs. Key future directions include:

- Broad Biological Screening: The compound should be systematically screened against a diverse panel of human cancer cell lines and pathogenic microbes (bacteria and fungi) to identify primary areas of activity.

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- Mechanism of Action Studies: If activity is confirmed, detailed mechanistic studies should be undertaken. This could include enzyme inhibition assays (e.g., kinase panels) and investigation of its effects on key signaling pathways like PI3K/AKT/mTOR.
- Structure-Activity Relationship (SAR) Studies: A library of derivatives should be synthesized, particularly at the 4-position using the 4-chloro intermediate. Modifications to the substituents at the 2, 6, and 8 positions could also be explored to optimize potency and selectivity.
- Pharmacokinetic Profiling: Promising analogs should be evaluated for their ADME (Absorption, Distribution, Metabolism, and Excretion) properties to assess their drug-like potential.

Conclusion

6-Chloro-8-methoxy-2-methylquinolin-4-ol is a well-defined chemical entity belonging to the medicinally significant quinolin-4-ol class. Its synthesis is achievable through established organic chemistry reactions like the Conrad-Limpach synthesis. More importantly, its chemical structure, featuring multiple sites for modification, makes it an attractive and versatile scaffold for the development of new therapeutic agents. Based on the extensive literature on related quinoline compounds, it holds considerable potential as an anticancer or antimicrobial agent, likely acting through the modulation of critical cellular pathways. The protocols and insights provided in this guide offer a solid foundation for researchers to unlock the full therapeutic potential of this and related molecules.

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A comprehensive list of all sources cited within this technical guide.

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